

Spectroscopic Comparison Guide: N-Methyl Indazole-5-Thiol Isomers

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Compound of Interest

Compound Name: 1-Methyl-1*h*-indazole-5-thiol

CAS No.: 1072433-60-3

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Executive Summary

Indazole derivatives are privileged scaffolds in medicinal chemistry and materials science. The functionalization of the indazole core, particularly via N-methylation and the introduction of a 5-thiol (mercapto) group, creates highly versatile intermediates for cross-linking and targeted drug design. However, the N-methylation of indazole-5-thiol typically yields a mixture of two regioisomers: **1-methyl-1*H*-indazole-5-thiol** (the thermodynamically favored benzenoid form) and 2-methyl-2*H*-indazole-5-thiol (the kinetically accessible quinonoid form)[1][2].

Accurate differentiation of these isomers is critical, as their distinct electronic distributions profoundly impact their pharmacological target binding and subsequent reactivity. This guide provides an authoritative, data-driven framework for distinguishing these isomers using Nuclear Magnetic Resonance (NMR), Ultraviolet-Visible (UV-Vis), and Infrared (IR) spectroscopy.

Mechanistic Causality: The Spectroscopic Divide

To move beyond rote memorization of chemical shifts, one must understand the fundamental electronic causality driving the spectral differences between 1*H*- and 2*H*-indazoles[3].

- **1-Methyl-1H-indazole-5-thiol (Benzenoid System):** The 1H-isomer maintains a fully delocalized, benzenoid aromatic system in its six-membered ring. The electron density is relatively evenly distributed, leading to standard aromatic shielding for the carbon and proton at the C-3 position.
- **2-Methyl-2H-indazole-5-thiol (Quinonoid System):** The 2H-isomer adopts a highly polarized, ortho-quinonoid structure. The lone pair on the N-1 nitrogen strongly donates into the ring system. This distinct electronic topology significantly deshields the H-3 proton (pushing it downfield in ¹H NMR) while simultaneously increasing electron density at the C-3 carbon (pushing it upfield in ¹³C NMR)[3][4]. Furthermore, the extended conjugation of the quinonoid system lowers the HOMO-LUMO gap, resulting in a bathochromic shift (longer wavelength absorption) in UV-Vis spectroscopy[3].

Quantitative Data & Comparative Analysis

The following tables synthesize the definitive spectroscopic markers used to differentiate the two N-methyl indazole-5-thiol isomers, establishing a reliable comparative baseline for analytical chemists.

Table 1: NMR Chemical Shift Comparison (in DMSO- d6)

Note: The 5-thiol group (-SH) typically appears as a broad singlet around 3.2 - 3.5 ppm and is prone to deuterium exchange, making it a poor diagnostic handle for isomer differentiation. The pyrazole ring protons/carbons are the primary diagnostic targets[3][4].

Spectroscopic Marker	1-Methyl-1H-indazole-5-thiol	2-Methyl-2H-indazole-5-thiol	Diagnostic Causality
1 H: H-3 Proton	~8.05 ppm (singlet)	~8.40 ppm (singlet)	Deshielding in the 2H-isomer due to the adjacent N-methyl group and quinonoid geometry[3].
1 H: N-CH 3Protons	~4.05 ppm (singlet)	~4.20 ppm (singlet)	Slight downfield shift in the 2H-isomer due to altered nitrogen hybridization[3].
13 C: C-3 Carbon	~134.0 ppm	~123.0 ppm	Critical Marker: Increased electron density at C-3 in the 2H-isomer causes a massive upfield shift[3][4].
13 C: C-7a Carbon	~140.0 ppm	~149.0 ppm	Bridgehead carbon is highly deshielded in the 2H-isomer[3].

Table 2: UV-Vis and IR Spectral Data

Technique	1-Methyl-1H-indazole-5-thiol	2-Methyl-2H-indazole-5-thiol	Key Differences
UV-Vis (λ_{max})	~254 nm, ~295 nm	~275 nm, ~310 nm	2H-isomer exhibits a bathochromic shift due to the quinonoid system's extended conjugation[3].
IR (S-H Stretch)	~2550 - 2600 cm^{-1}	~2550 - 2600 cm^{-1}	Weak band confirming the presence of the thiol group in both isomers.
IR (Ring Vibrations)	~1619, 1479 cm^{-1}	~1621 - 1592 cm^{-1}	Distinct fingerprint region patterns due to benzenoid vs. quinonoid C=C/C=N stretching[3].

Experimental Workflows & Self-Validating Protocols

To ensure absolute trustworthiness in isomer assignment, researchers must employ self-validating analytical systems. Relying on a single 1D ^1H NMR spectrum is insufficient due to potential solvent effects or substituent-induced shifting. The following protocols guarantee unambiguous structural elucidation.

Protocol A: 2D NMR (HMBC) Self-Validation Workflow

Heteronuclear Multiple Bond Correlation (HMBC) spectroscopy is the gold standard for assigning N-alkylation regiochemistry, as it maps the 2- to 3-bond couplings between the N-methyl protons and the indazole ring carbons.

- **Sample Preparation:** Dissolve 5–10 mg of the purified isomer in 0.6 mL of anhydrous DMSO- d_6 . Ensure the sample is free of paramagnetic impurities.
- **Acquisition:** Acquire standard 1D ^1H and ^{13}C spectra, followed by a 2D ^1H - ^{13}C HMBC experiment optimized for long-range couplings ($n\text{JCH}$ = 8 Hz).

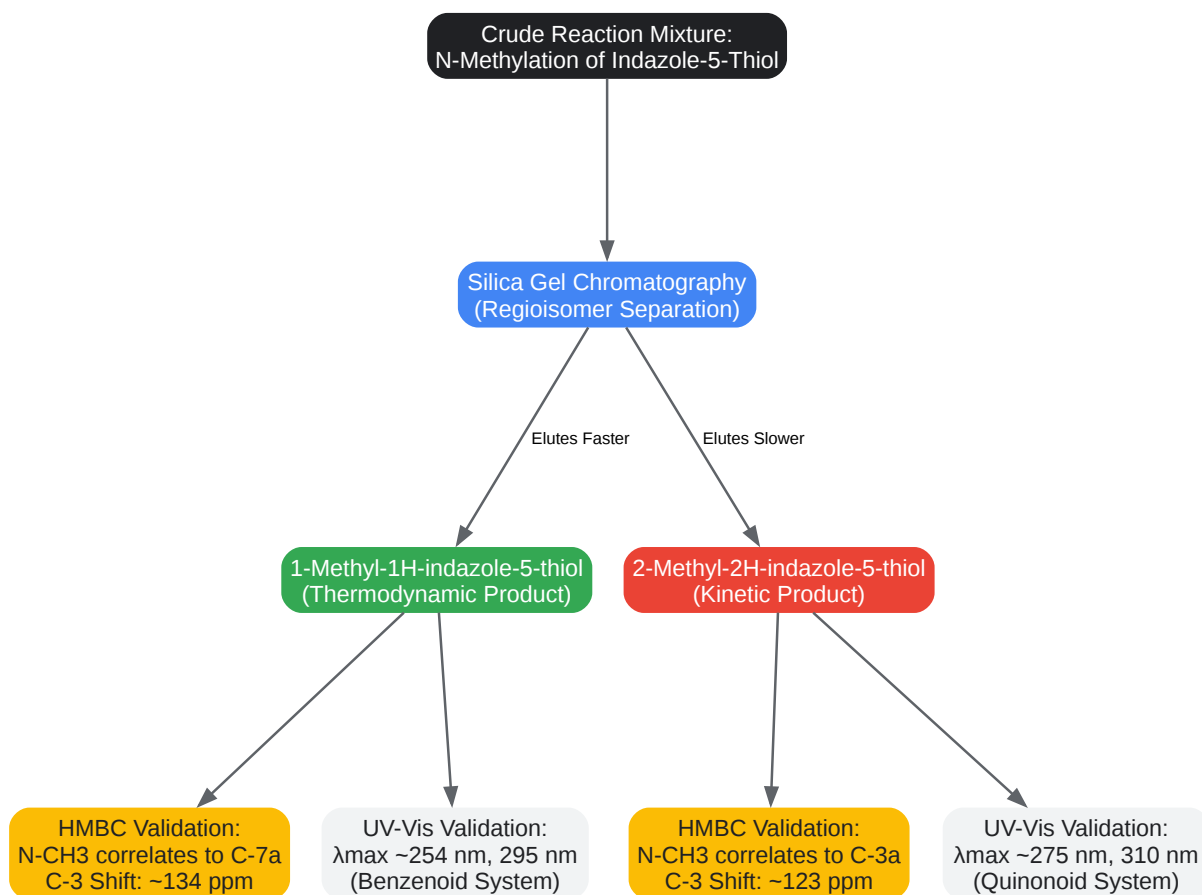
- Self-Validating Analysis:
 - If **1-Methyl-1H-indazole-5-thiol**: The N-CH 3protons (~4.05 ppm) will show a strong cross-peak correlating to the C-7a bridgehead carbon (~140 ppm) and the C-3 carbon (~134 ppm).
 - If **2-Methyl-2H-indazole-5-thiol**: The N-CH 3protons (~4.20 ppm) will show strong cross-peaks correlating to the C-3a bridgehead carbon (~127 ppm) and the C-3 carbon (~123 ppm). The absence of a correlation to the C-7a carbon definitively proves N-2 alkylation[3] [4].

Protocol B: UV-Vis Spectrophotometric Analysis

- Sample Preparation: Prepare a 10 mM stock solution of the isomer in HPLC-grade methanol. Dilute to a final working concentration of 10–20 μ M.
- Baseline Correction: Run a blank scan using pure HPLC-grade methanol in a matched quartz cuvette (1 cm path length).
- Acquisition: Scan the sample from 200 nm to 400 nm at a scan rate of 1 nm/s.
- Validation: Observe the secondary absorption band. A λ_{max} below 300 nm confirms the 1H-isomer, whereas a λ_{max} extending past 305 nm confirms the 2H-isomer[3].

Visualizing the Analytical Workflow

The following diagram illustrates the logical flow of separating the crude methylation mixture and utilizing orthogonal spectroscopic techniques to achieve definitive isomer identification.



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Caption: Analytical workflow for the separation and orthogonal spectroscopic validation of N-methyl indazole-5-thiol isomers.

References

- BenchChem. "Application Notes and Protocols for the Methylation of 3-Methyl-6-nitro-1H-indazole." Benchchem.com.
- Palmer, M. H., et al. "Reactivity of indazoles and benzotriazole towards N-methylation and analysis of the 1H nuclear magnetic resonance spectra of indazoles and benzotriazoles." Journal of the Chemical Society, Perkin Transactions 2, 1975.
- BenchChem. "A Spectroscopic Showdown: Distinguishing 1H- and 2H-Indazole Isomers." Benchchem.com.
- Claramunt, R. M., et al. "Study of the Addition Mechanism of 1H-Indazole and Its 4-, 5-, 6-, and 7-Nitro Derivatives to Formaldehyde in Aqueous Hydrochloric Acid Solutions." The Journal of Organic Chemistry (PMC), 2015.

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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. Reactivity of indazoles and benzotriazole towards N-methylation and analysis of the 1H nuclear magnetic resonance spectra of indazoles and benzotriazoles - Journal of the Chemical Society, Perkin Transactions 2 (RSC Publishing) [pubs.rsc.org]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. pmc.ncbi.nlm.nih.gov [pmc.ncbi.nlm.nih.gov]
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